

An In-depth Technical Guide to 4-Amino-3,5-dichlorophenacylbromide

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Compound of Interest

Compound Name: 4-Amino-3,5-dichlorophenacylbromide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **4-Amino-3,5-dichlorophenacylbromide**, a key intermediate in organic and medicinal chemistry.

Chemical Identity and Properties

4-Amino-3,5-dichlorophenacylbromide, also known by its IUPAC name 1-(4-amino-3,5-dichlorophenyl)-2-bromoethanone, is a halogenated aromatic ketone.^[1] It is recognized for its role as a versatile building block in the synthesis of various bioactive molecules.^[1]

Table 1: Chemical and Physical Properties of **4-Amino-3,5-dichlorophenacylbromide**

Property	Value	Source(s)
CAS Number	37148-47-3	[2][3][4]
Molecular Formula	C ₈ H ₆ BrCl ₂ NO	[2][4]
Molecular Weight	282.95 g/mol	[2]
Appearance	Off-White to Yellow Solid/Crystalline Powder	[2][3][5]
Melting Point	140-150 °C	[2][5][6][7]
Boiling Point	396.4 °C at 760 mmHg (Predicted)	[2][6][7]
Density	1.764 g/cm ³ (Predicted)	[2][6][7]
Solubility	Slightly soluble in DMSO and Ethyl Acetate. Low solubility in water. Soluble in some alcohol and ether solvents.	[2][5][6]
InChI Key	ATKJJUFAWYSFID- UHFFFAOYSA-N	[6]
SMILES	C(=O) (C1=CC(Cl)=C(N)C(Cl)=C1)C Br	[6]

Applications in Research and Development

4-Amino-3,5-dichlorophenacylbromide serves primarily as a crucial intermediate in organic synthesis.[3][5] Its main applications include:

- **Pharmaceutical Synthesis:** It is a key precursor in the synthesis of various pharmaceutical compounds.[5][6] Notably, it is used as an intermediate in the synthesis of Clenbuterol, a β 2-adrenergic agonist.[3][6]
- **Reference Standard:** It is utilized as an impurity reference standard for Clenbuterol, which is essential for quality control in drug manufacturing.[3][6]

- Organic Synthesis: The compound's reactive bromoacetyl group makes it a valuable reagent for introducing the 4-amino-3,5-dichlorophenyl moiety into various molecular scaffolds.[\[1\]](#)

Experimental Protocols

Synthesis of **4-Amino-3,5-dichlorophenacylbromide**

The synthesis of **4-Amino-3,5-dichlorophenacylbromide** is typically achieved through the bromination of its precursor, 4-amino-3,5-dichloroacetophenone.[\[3\]](#)[\[6\]](#)

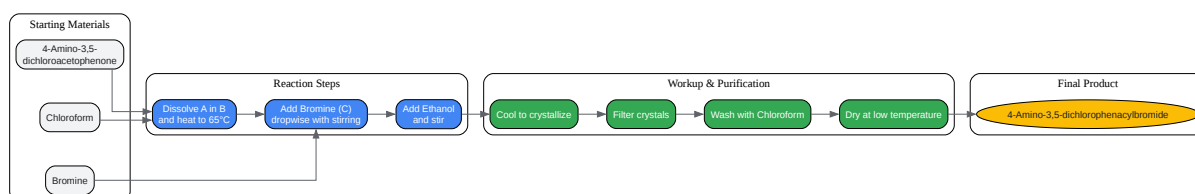
Materials:

- 4-amino-3,5-dichloroacetophenone
- Chloroform
- Bromine
- Ethanol

Procedure:

- Dissolve 4-amino-3,5-dichloroacetophenone in chloroform in a suitable reaction vessel.
- Heat the solution to 65°C.
- While maintaining the temperature and stirring, add bromine dropwise to the reaction mixture.
- After the addition of bromine is complete, continue stirring for a few minutes.
- Add ethanol to the reaction mixture and continue to stir.
- Cool the mixture to induce crystallization.
- Collect the crystals by filtration.
- Wash the filtered crystals with chloroform.

- Dry the final product at a low temperature to yield **4-Amino-3,5-dichlorophenacylbromide**.
[6]



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Caption: Synthesis workflow for **4-Amino-3,5-dichlorophenacylbromide**.

Safety and Handling

4-Amino-3,5-dichlorophenacylbromide is an organic compound that requires careful handling in a laboratory setting.[5] It may cause irritation to the skin, eyes, and respiratory system.[5][8]

Recommended Safety Precautions:

- Use in a well-ventilated area or under a fume hood.[8]
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[5]
- Avoid direct contact with skin and eyes.[5]

- Avoid inhalation of dust.[8]
- In case of contact, rinse the affected area with plenty of water.[8] For eye contact, rinse cautiously with water for several minutes.[8]
- If inhaled, move to fresh air.[2]
- Store in a cool, dry place, under an inert atmosphere, and away from moisture.[6] A storage temperature of -20°C is recommended.[6]

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